

An In-depth Technical Guide on 4-(5-Iodopyridin-2-yl)morpholine

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Compound of Interest

Compound Name: **4-(5-Iodopyridin-2-yl)morpholine**

Cat. No.: **B1306204**

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Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **4-(5-Iodopyridin-2-yl)morpholine**. This compound, belonging to the class of morpholine-substituted pyridines, is of significant interest in medicinal chemistry due to the established role of the morpholine moiety in various pharmacologically active agents. This document details a putative synthesis protocol, explores its potential as an anticancer agent through the inhibition of the PI3K/Akt signaling pathway, and provides standardized experimental protocols for its biological evaluation.

Chemical Properties and Data

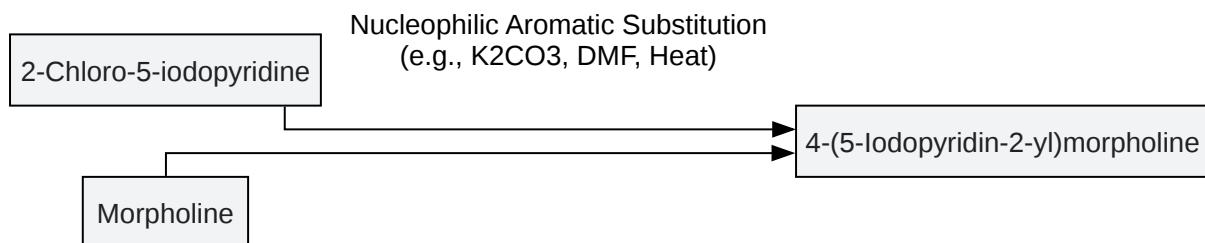
4-(5-Iodopyridin-2-yl)morpholine is a heterocyclic organic compound with the molecular formula $C_9H_{11}IN_2O$. Its chemical structure features a morpholine ring attached to a pyridine ring, which is substituted with an iodine atom.

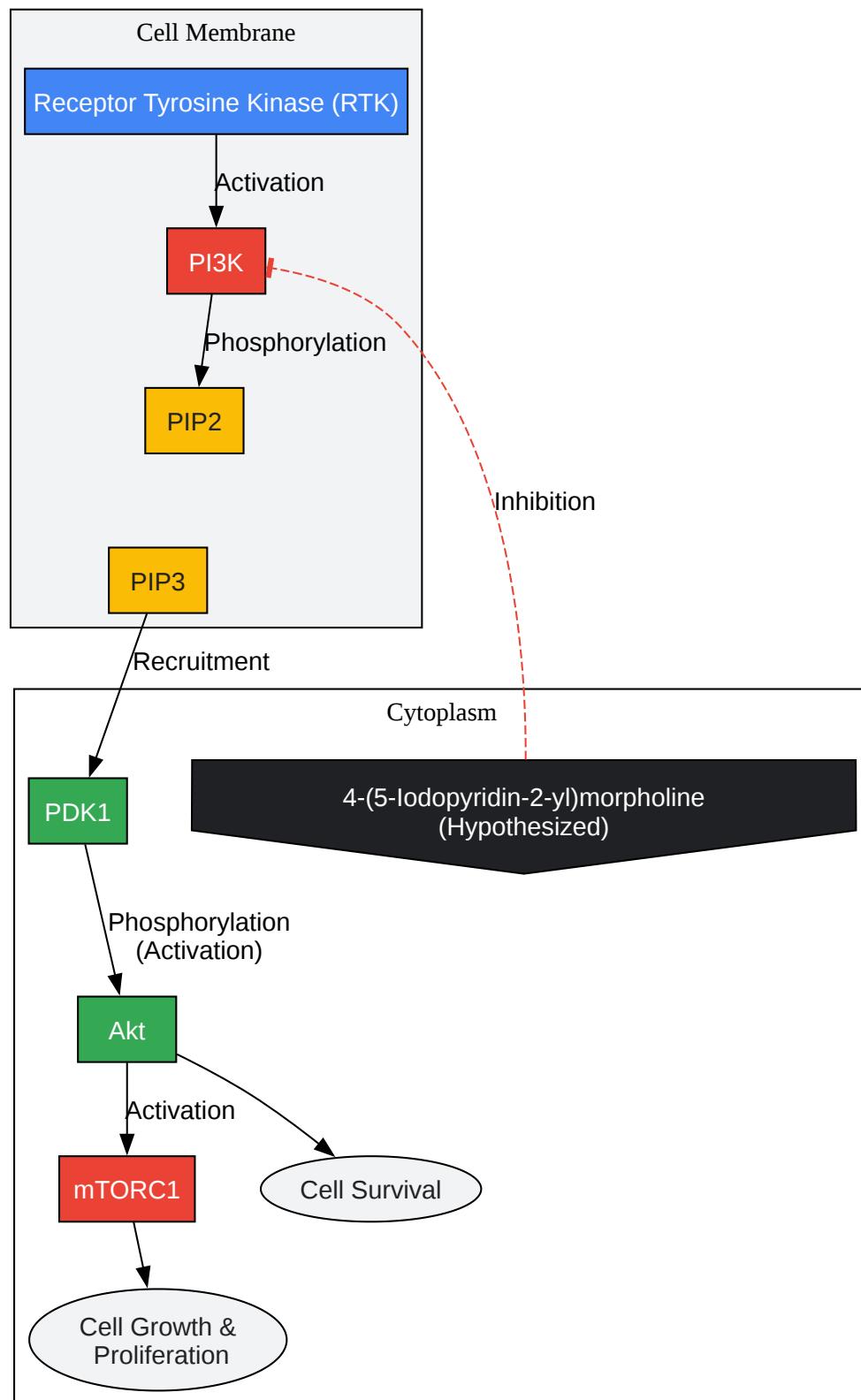
Property	Value	Reference
Molecular Weight	290.10 g/mol	[1] [2]
Molecular Formula	C ₉ H ₁₁ IN ₂ O	[1] [2]
CAS Number	470463-42-4	[1]
Appearance	White to pale yellow crystalline solid	
Purity	≥97% (commercially available)	[1]
Storage	4°C, protect from light	[1]

Synthesis

While a specific detailed synthesis protocol for **4-(5-Iodopyridin-2-yl)morpholine** is not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on established methods for the synthesis of similar 2-morpholinopyridine derivatives. The proposed method involves the nucleophilic aromatic substitution of a dihalogenated pyridine.

Proposed Synthetic Pathway





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References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis and PI3 Kinase Inhibition Activity of Some Novel Trisubstituted Morpholinopyrimidines - PMC [pmc.ncbi.nlm.nih.gov]
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